

GWP-042: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: **GWP-042**

Cat. No.: **B7647867**

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This technical guide provides an in-depth overview of the chemical structure, properties, and mechanism of action of **GWP-042**, a potent antimicrobial agent with demonstrated activity against *Mycobacterium tuberculosis*. This document is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of novel anti-infective therapies.

Chemical Structure and Properties

GWP-042 is a small molecule inhibitor of the *Mycobacterium tuberculosis* alanine dehydrogenase (Ald), encoded by the Rv2780 gene. Its chemical and physical properties are summarized below.

Chemical Structure

The chemical structure of **GWP-042** is provided in Figure 1.

Figure 1: Chemical Structure of **GWP-042**



Prepare Reagents
(GWP-042, Enzyme, Substrate, Cofactor)

Assay Setup in 96-well Plate
(Buffer, GWP-042, NAD+, Rv2780)

Pre-incubation
(Allow inhibitor binding)

Initiate Reaction
(Add L-alanine)

Measure NADH Production
(Absorbance at 340 nm)

Data Analysis
(Calculate IC₅₀)

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